

Ecotoxicological Profile of Prosulfocarb on Non-Target Organisms: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *Prosulfocarb*

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Abstract

Prosulfocarb, a pre-emergent thiocarbamate herbicide, is widely utilized for the control of annual grasses and some broad-leaf weeds in cereal crops. Its mode of action involves the inhibition of lipid synthesis, specifically targeting very-long-chain fatty acid (VLCFA) elongases. While effective in its agricultural application, the potential for off-target effects necessitates a thorough understanding of its ecotoxicological profile. This technical guide provides a comprehensive overview of the current scientific knowledge regarding the impact of **prosulfocarb** on a range of non-target organisms, including aquatic and terrestrial invertebrates, vertebrates, and microorganisms. It summarizes key toxicological endpoints, details experimental methodologies, and visualizes relevant biological pathways and assessment workflows to serve as a critical resource for researchers and environmental risk assessors.

Introduction

Prosulfocarb (S-benzyl N,N-dipropylthiocarbamate) is a selective herbicide that is absorbed by the roots and emerging shoots of susceptible plants, leading to growth inhibition and eventual mortality.[1] Its primary mechanism of action is the disruption of fatty acid elongation, a crucial process for the formation of cell membranes and other vital cellular components.[2] The increasing use of **prosulfocarb** raises concerns about its potential impact on non-target species that may be exposed through spray drift, runoff, or soil residues. This document

synthesizes the available ecotoxicological data to provide a detailed profile of **prosulfocarb**'s effects on the environment.

Physicochemical Properties and Environmental Fate

Prosulfocarb is characterized by its limited water solubility and a moderate potential for mobility in soil.[3] It has a relatively short half-life in both soil and water, with microbial degradation being a significant dissipation pathway.[4][5] However, its properties also suggest a potential for volatilization and atmospheric transport, which can lead to the contamination of non-target areas.

Table 1: Physicochemical Properties of **Prosulfocarb**

Property	Value	Reference
IUPAC Name	S-benzyl N,N-dipropylcarbamothioate	
CAS Number	52888-80-9	
Molecular Formula	C ₁₄ H ₂₁ NOS	
Molar Mass	251.39 g/mol	
Water Solubility	Insoluble	
Vapor Pressure	0.79 mPa	
Soil Half-life (DT ₅₀)	35 days (typical)	
Water Half-life (DT ₅₀)	2.9 days (in ditches)	

Ecotoxicological Data on Non-Target Organisms

The toxicity of **prosulfocarb** varies significantly across different non-target organisms. The following tables summarize the available quantitative data for key indicator species.

Aquatic Organisms

Prosulfocarb is classified as toxic to aquatic life with long-lasting effects.

Table 2: Acute and Chronic Toxicity of **Prosulfocarb** to Aquatic Organisms

Organism	Species	Endpoint	Value (mg/L)	Exposure Duration	Reference
Fish	Oncorhynchus mykiss (Rainbow Trout)	LC ₅₀	1.4	96 h	
Aquatic Invertebrate	Daphnia magna (Water Flea)	EC ₅₀	1.5	48 h	
Aquatic Invertebrate	Daphnia magna (Water Flea)	NOEC	0.045	21 days	
Aquatic Invertebrate	Pseudunio auricularius (Freshwater Mussel)	LC ₅₀	3.02	96 h	
Algae	Scenedesmus subspicatus	EC ₅₀ (Growth Inhibition)	0.013	72 h	
Aquatic Plant	Lemna gibba (Duckweed)	EC ₅₀ (Growth Inhibition)	0.69	7 days	

Terrestrial Organisms

The risk to terrestrial organisms is dependent on the level and route of exposure.

Table 3: Toxicity of **Prosulfocarb** to Terrestrial Organisms

Organism	Species	Endpoint	Value	Exposure Route	Reference
Earthworm	Eisenia fetida	LC ₅₀	>500 mg/kg soil	14 days	
Honeybee	Apis mellifera	LD ₅₀ (Contact)	>100 µ g/bee	48 h	
Honeybee	Apis mellifera	LD ₅₀ (Oral)	>113.9 µ g/bee	48 h	
Bird	Colinus virginianus (Bobwhite Quail)	LD ₅₀	1650 mg/kg bw	Acute Oral	
Bird	Anas platyrhynchos (Mallard Duck)	LC ₅₀	>5000 mg/kg diet	8 days	
Mammal	Rattus norvegicus (Rat)	LD ₅₀	1820 mg/kg bw	Acute Oral	

Soil Microorganisms

Prosulfocarb can influence the structure and activity of soil microbial communities. Studies have shown that it can inhibit the proliferation of certain bacteria, such as organotrophic bacteria and actinobacteria, particularly at higher concentrations. Conversely, some research indicates that **prosulfocarb** may promote the growth of Gram-negative bacteria while reducing the abundance of Gram-positive bacteria. The impact on soil enzyme activity, such as dehydrogenase activity, has also been observed, with effects varying depending on soil type and the presence of organic amendments.

Experimental Protocols

The ecotoxicological data presented in this guide are derived from studies following standardized testing guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD) and the American Society for Testing and Materials (ASTM). The following sections provide detailed methodologies for key experiments.

Fish Acute Toxicity Test (Following OECD Guideline 203)

- Test Organism: Rainbow trout (*Oncorhynchus mykiss*), juvenile stage.
- Test Type: Semi-static (test solutions renewed every 24 or 48 hours).
- Test Duration: 96 hours.
- Test Concentrations: A geometric series of at least five concentrations and a control. A limit test at 100 mg/L may be performed first.
- Test Conditions:
 - Temperature: 12-15°C.
 - pH: 6.0-8.5.
 - Dissolved Oxygen: >60% of air saturation value.
 - Lighting: 12-16 hours light photoperiod.
- Procedure: Fish are acclimated to test conditions for at least 12 days. Groups of at least seven fish are randomly assigned to test chambers for each concentration and control. The fish are not fed during the test.
- Observations: Mortalities and any abnormal clinical signs (e.g., loss of equilibrium, respiratory distress, discoloration) are recorded at 3, 24, 48, 72, and 96 hours.
- Endpoint: The LC₅₀ (the concentration estimated to be lethal to 50% of the test fish) is calculated at 96 hours using appropriate statistical methods (e.g., probit analysis).

Daphnia magna Reproduction Test (Following OECD Guideline 211)

- Test Organism: Daphnia magna, less than 24 hours old at the start of the test.
- Test Type: Semi-static renewal.
- Test Duration: 21 days.
- Test Concentrations: At least five concentrations in a geometric series and a control.
- Procedure: Individual daphnids are exposed to the test concentrations in separate vessels. They are fed daily with a suitable algal food source. The test medium is renewed at least three times a week.
- Observations: Parental mortality and the number of live offspring produced per parent are recorded daily.
- Endpoints: The primary endpoints are the reproductive output (total number of live young produced per surviving parent) and parental mortality. The No Observed Effect Concentration (NOEC) and the Lowest Observed Effect Concentration (LOEC) for reproduction are determined. The EC₅₀ for reproduction can also be calculated.

Earthworm Acute Toxicity Test (Following OECD Guideline 207)

- Test Organism: Adult earthworms (*Eisenia fetida*), with a clitellum.
- Test Type: Artificial soil test.
- Test Duration: 14 days.
- Test Concentrations: A range of at least five concentrations of **prosulfocarb** mixed into a standardized artificial soil, plus a control.
- Procedure: Ten adult earthworms are introduced into each test container with the treated soil. The containers are kept in the dark at $20 \pm 2^{\circ}\text{C}$.

- Observations: Mortality is assessed at 7 and 14 days. Sub-lethal effects, such as changes in behavior and body weight, are also recorded.
- Endpoint: The LC_{50} at 14 days is determined. The NOEC and LOEC for mortality and sublethal effects can also be established.

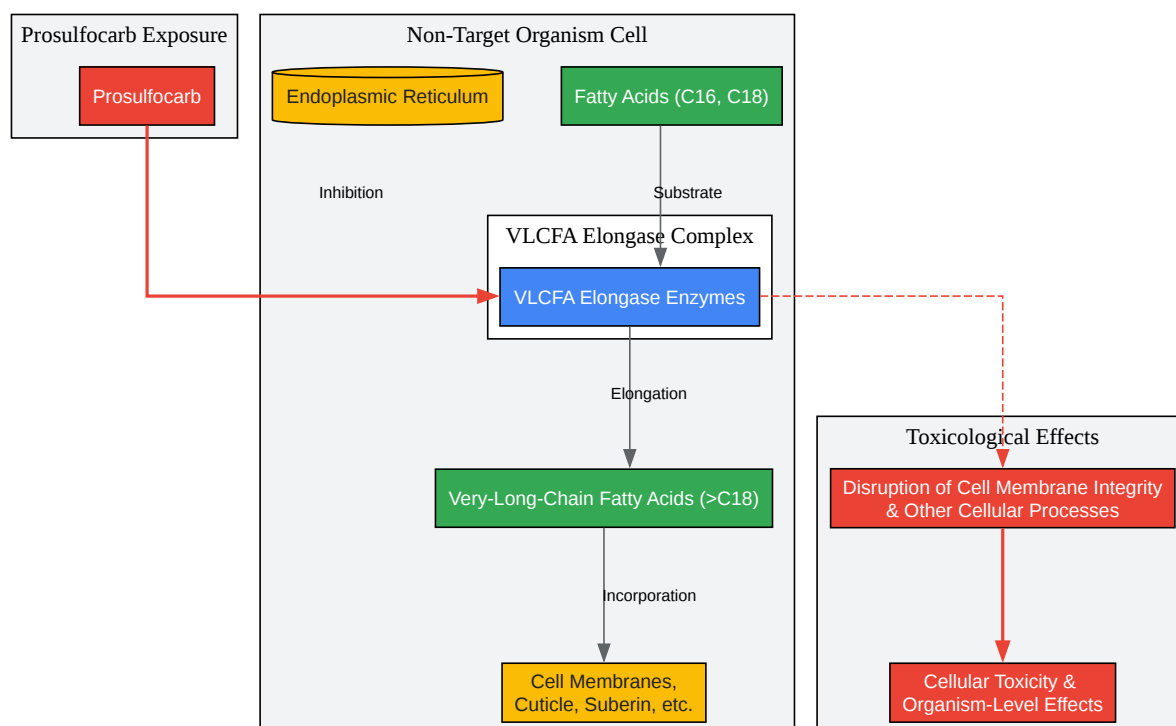
Honeybee Acute Contact Toxicity Test (Following OECD Guideline 214)

- Test Organism: Young adult worker honeybees (*Apis mellifera*).
- Test Type: Direct topical application.
- Test Duration: 48 to 96 hours.
- Test Doses: A geometric series of at least five doses, a solvent control, and a toxic reference substance (e.g., dimethoate).
- Procedure: Individual bees are anaesthetized (e.g., with CO_2) and a precise volume of the test solution is applied to the dorsal thorax using a micro-applicator. Groups of at least 10 bees are used for each dose level and control. The bees are then housed in cages with access to a sucrose solution.
- Observations: Mortality and any behavioral abnormalities are recorded at 4, 24, and 48 hours. The observation period can be extended to 72 and 96 hours if mortality increases significantly between 24 and 48 hours.
- Endpoint: The LD_{50} (the dose estimated to be lethal to 50% of the test bees) is calculated for each observation time.

Mode of Action and Signaling Pathways

Prosulfocarb belongs to the thiocarbamate class of herbicides, which are known to inhibit the biosynthesis of very-long-chain fatty acids (VLCFAs). VLCFAs are essential components of various cellular structures, including the plasma membrane, cuticular waxes, and suberin.

The primary target of thiocarbamate herbicides is believed to be one or more enzymes in the VLCFA elongase complex located in the endoplasmic reticulum. This complex catalyzes the sequential addition of two-carbon units to fatty acid chains. Inhibition of this process leads to a depletion of VLCFAs, which disrupts cell division, membrane integrity, and the formation of protective surface layers in susceptible plants. In non-target organisms, a similar mechanism could lead to toxicity if the herbicide interacts with their homologous enzyme systems.

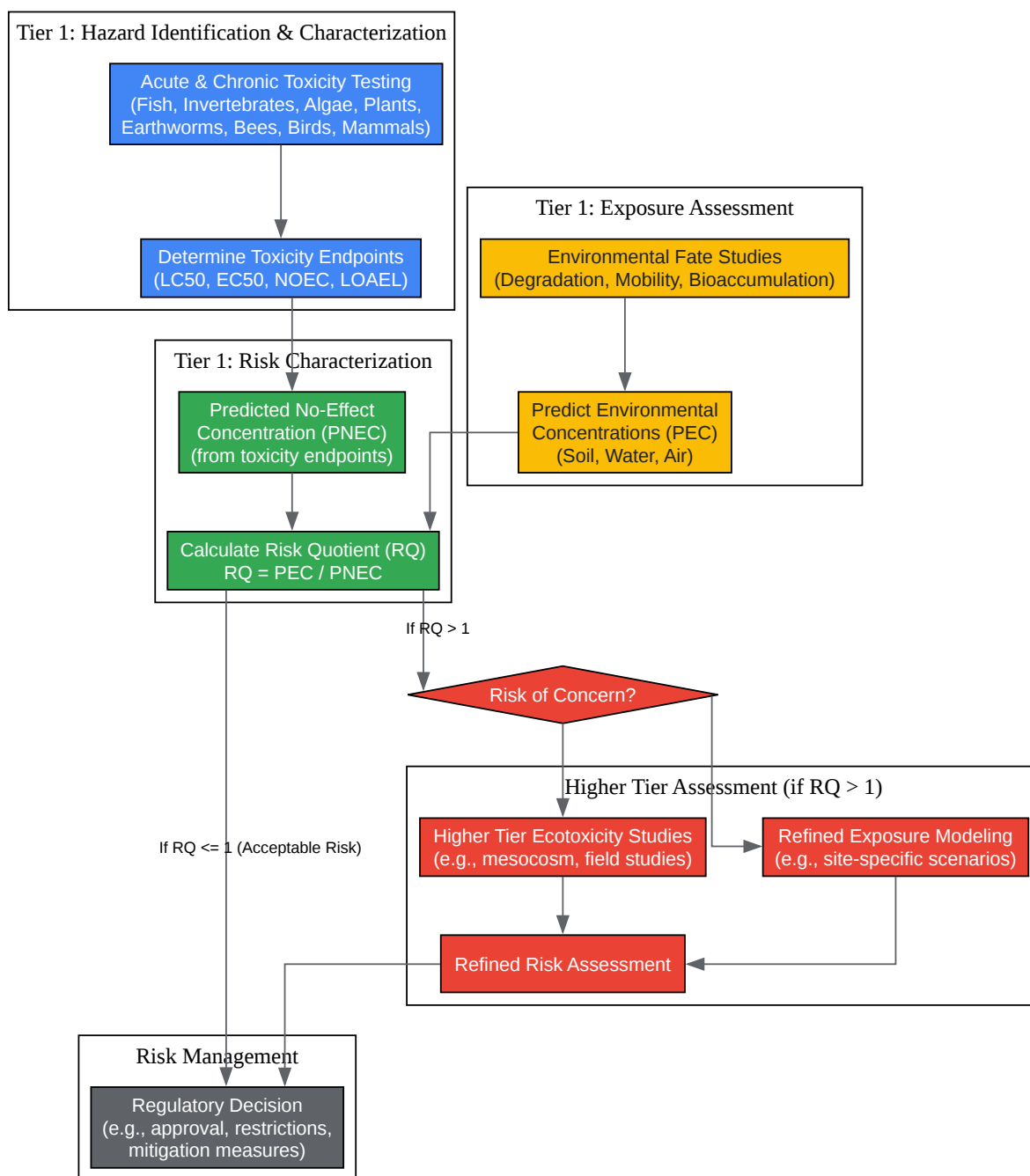


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Caption: Proposed mechanism of **prosulfocarb** toxicity in non-target organisms.

Ecotoxicological Risk Assessment Workflow

The assessment of the environmental risk posed by a pesticide like **prosulfocarb** follows a structured, tiered approach. This workflow integrates data on the pesticide's intrinsic toxicity with its environmental fate and exposure potential.



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Caption: Tiered ecotoxicological risk assessment workflow for pesticides.

Conclusion

The available data indicate that **prosulfocarb** poses a significant hazard to certain non-target organisms, particularly in aquatic environments. While its relatively short environmental persistence may mitigate some long-term risks, the potential for acute toxicity, especially following runoff events, is a key concern. This technical guide provides a foundational understanding of the ecotoxicological profile of **prosulfocarb**. Further research is warranted to fill existing data gaps, particularly concerning the chronic and sublethal effects on a wider range of terrestrial and aquatic species, and to further elucidate the specific molecular interactions within the VLCFA synthesis pathway in non-target organisms. A comprehensive understanding of these aspects is crucial for developing effective risk mitigation strategies and ensuring the environmentally sound use of this herbicide.

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References

- 1. cdn.toxicdocs.org [cdn.toxicdocs.org]
- 2. Fatty acid elongation is important in the activity of thiocarbamate herbicides and in safening by dichlormid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. content.fera.co.uk [content.fera.co.uk]
- 4. researchgate.net [researchgate.net]
- 5. catalog.labcorp.com [catalog.labcorp.com]
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